

Personal protective equipment for handling Pimobendan hydrochloride

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Compound of Interest

Compound Name: Pimobendan hydrochloride

Cat. No.: B10799932

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Essential Safety and Handling Guide for Pimobendan Hydrochloride

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **Pimobendan hydrochloride**, with a focus on personal protective equipment, and operational and disposal plans.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **Pimobendan hydrochloride**, compiled from various safety data sheets.

Physical and Chemical Properties	Value
Molecular Formula	C19H18N4O2[1]
Molecular Weight	334.38 g/mol [1]
Appearance	White to light yellow crystalline powder[1]
Melting Point	241-244 °C (466-471 °F)[1]
Storage Temperature	Long-term at 2-8°C[2]

Hazard Identification and Classification

GHS Hazard Statements	H301: Toxic if swallowed[2][3]. H332: Harmful if inhaled[3]. H361: Suspected of damaging fertility or the unborn child[3]. H412: Harmful to aquatic life with long lasting effects[3].
Signal Word	Danger[2][3]
Primary Routes of Exposure	Inhalation, Ingestion, Skin contact, Eye contact[1][2]

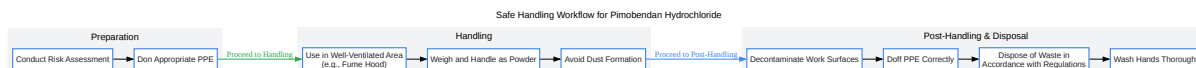
Personal Protective Equipment (PPE) Protocol

Strict adherence to PPE protocols is mandatory to minimize exposure risk.

PPE Category	Specification	Rationale
Eye Protection	Goggles or safety glasses with side-shields.[1][2][4][5]	Protects against airborne powder and splashes.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber).[1][2][4][5]	Prevents skin contact and absorption.
Body Protection	Long-sleeved clothing, lab coat, or chemical-resistant apron.[1][2][4][5]	Minimizes skin exposure to dust or spills.
Respiratory Protection	Effective dust mask or an approved/certified respirator (e.g., NIOSH/MSHA or EN 149).[1][6]	Required when ventilation is inadequate or if dust is generated.[1]

Experimental Workflow: Safe Handling of Pimobendan Hydrochloride

The following diagram outlines the procedural workflow for the safe handling of **Pimobendan hydrochloride** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Pimobendan hydrochloride**.

Procedural Steps for Safe Handling and Disposal

Engineering Controls:

- Ventilation: Always handle **Pimobendan hydrochloride** in a well-ventilated area.^{[1][2][5]}
The use of process enclosures or local exhaust ventilation is recommended to keep airborne levels below exposure limits.^[1]

Handling Procedures:

- Avoid Dust: Minimize the generation of dust during handling.^{[1][2][5][6]}
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.^{[1][2][4]} Do not eat, drink, or smoke in areas where the compound is handled.^{[1][2][3][4][6]} Wash hands thoroughly before breaks and immediately after handling the product.^{[1][2][3]}
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from heat and sources of ignition.^{[2][4][5]}

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^{[1][6]} Seek medical attention if irritation persists.^{[1][6]}

- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes.[3]
[6] Remove contaminated clothing.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen.[2][3] Seek medical attention.[1][2][3][6]
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water and seek immediate medical attention.[2][3][6]

Spill and Disposal Plan:

- Spill Containment: In case of a spill, ensure adequate ventilation and wear appropriate PPE.
[1] Prevent further leakage if safe to do so.[1][2] Do not let the product enter drains.[1]
- Cleanup: Sweep up the spilled material, place it into a suitable, closed container for disposal.
[2][6] Avoid creating dust.
- Disposal: Waste must be disposed of in accordance with federal, state, and local regulations.
[1][2] Dispose of contents/container to an approved waste disposal plant.[2][4][6]

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